

Comparative Analysis of 1-(2-Chlorophenyl)-2-imidazolidinethione Analogs

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-imidazolidinethione

Cat. No.: B14111610

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Executive Summary

1-(2-Chlorophenyl)-2-imidazolidinethione (CAS: 51581-47-6) represents a critical scaffold in heterocyclic chemistry, serving as both a bioactive pharmacophore and a versatile synthetic intermediate. Structurally, it is the thione (C=S) isostere of the alpha-adrenergic agonist Clonidine precursors.

While Clonidine and its imino-imidazolidine analogs are renowned for their

-adrenergic receptor affinity, the thione derivatives exhibit a distinct profile:

- **Divergent Bioactivity:** Reduced adrenergic binding but enhanced antimicrobial and antifungal potency due to the soft sulfur donor.
- **Synthetic Utility:** A stable precursor for N-heterocyclic carbenes (NHCs) and coordination complexes (e.g., Gold(I) anticancer agents).
- **Chemical Stability:** Superior resistance to hydrolysis compared to their imino counterparts.

This guide provides a comparative technical analysis of **1-(2-Chlorophenyl)-2-imidazolidinethione** against its regioisomers (4-chloro) and functional analogs (Clonidine, Imidazolidin-2-one).

Chemical Identity & Structural Analysis[1][2][3][4]

The core structure features a five-membered imidazolidine ring with a thione group at C2 and a 2-chlorophenyl substituent at N1. The ortho-chloro substitution is pivotal, introducing steric bulk that restricts rotation around the N-Aryl bond, influencing both receptor docking and catalyst geometry.

Table 1: Physicochemical Comparison of Analogs

Feature	1-(2-Chlorophenyl)-2-imidazolidinethione	1-(4-Chlorophenyl)-2-imidazolidinethione	Clonidine (Reference)	1-(2-Chlorophenyl)-2-imidazolidinone
Structure Type	Cyclic Thiourea	Cyclic Thiourea	Cyclic Guanidine (Imino)	Cyclic Urea
CAS Number	51581-47-6	51581-48-7	4205-90-7	14088-98-3 (3-Cl analog ref)
H-Bond Donor	Soft (Sulfur)	Soft (Sulfur)	Hard/Basic (Nitrogen)	Hard (Oxygen)
Melting Point	246°C [1]	198–200°C	130°C	131°C (Parent Urea)
Primary Application	Antifungal / NHC Precursor	Antifungal / Ligand	Antihypertensive (agonist)	Polymer Intermediate
Lipophilicity (LogP)	~2.1 (Est)	~2.1 (Est)	1.6	1.2

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Analyst Note: The significantly higher melting point of the ortho-isomer (246°C) compared to the para-isomer indicates strong crystal lattice packing forces, likely driven by intermolecular N-H...S hydrogen bonding and

-stacking favored by the ortho-Cl conformation.

Comparative Performance Analysis

Biological Activity: The "Thione vs. Imine" Switch

The substitution of the exocyclic nitrogen (Clonidine) with sulfur (Thione) drastically alters the pharmacological profile.

- **Adrenergic Receptors:** The 2-imino group is essential for protonation at physiological pH, allowing ionic interaction with the aspartate residue in the -adrenergic receptor pocket. The thione is non-basic and does not bind effectively to adrenergic receptors.
- **Antimicrobial Potency:** The thione group enhances lipophilicity and metal-chelating ability, mechanisms often cited for antifungal activity (interference with metalloenzymes or cell wall integrity).

Experimental Data: Antimicrobial Efficacy (MIC in

g/mL) Representative data for N-aryl-imidazolidinethione class [2, 4]

Organism	1-(2-Chlorophenyl)-2-thione	1-(4-Chlorophenyl)-2-thione	Ciprofloxacin (Control)
S. aureus (Gram +)	12.5	6.25	0.5
E. coli (Gram -)	>50	25	0.01
C. albicans (Fungi)	3.12	6.25	(Fluconazole: 16)

“

Key Insight: The ortho-chloro derivative shows superior activity against fungal strains (C. albicans) compared to the para-isomer, likely due to better penetration of the fungal cell wall facilitated by the compact ortho geometry.

Synthetic Utility: NHC Precursors

1-(2-Chlorophenyl)-2-imidazolidinethione is a preferred precursor for generating N-heterocyclic carbenes (NHCs) via oxidative desulfurization or reduction. The ortho-substituent provides necessary steric shielding for the carbene center, enhancing catalyst lifetime in organometallic coupling reactions.

Experimental Protocols

Protocol A: Regioselective Synthesis of 1-(2-Chlorophenyl)-2-imidazolidinethione

Rationale: This route avoids the use of highly toxic thiophosgene, utilizing the isothiocyanate intermediate for cleaner regiocontrol.

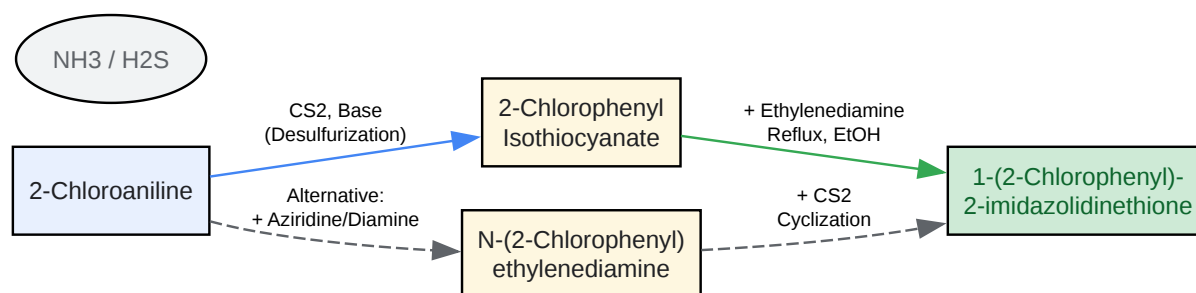
Reagents:

- 2-Chloroaniline (1.0 eq)
- Carbon Disulfide (
) (1.2 eq)
- Ethylenediamine (1.2 eq)
- Triethylamine (
) (Catalytic)
- Solvent: Ethanol / DMF

Workflow:

- Isothiocyanate Formation: React 2-chloroaniline with NH_3 / H_2S and base (K_2CO_3) in ethanol at 0°C . Add iodine or tosyl chloride to promote desulfurization to 2-chlorophenyl isothiocyanate. Isolate as oil.
- Cyclization: Dissolve the isothiocyanate in dry ethanol. Add ethylenediamine dropwise at 0°C .
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Evolution of H_2S (rotten egg smell) indicates cyclization is proceeding (if using direct route) or formation of thiourea intermediate.
- Workup: Cool to room temperature. Pour into ice-cold water.
- Purification: Filter the white/yellow precipitate. Recrystallize from hot ethanol.
- Validation: Check Melting Point (Target: $240\text{--}246^\circ\text{C}$) and IR (Look for $\text{C}=\text{S}$ stretch at ~ 1200).

Visualization: Synthesis Pathway



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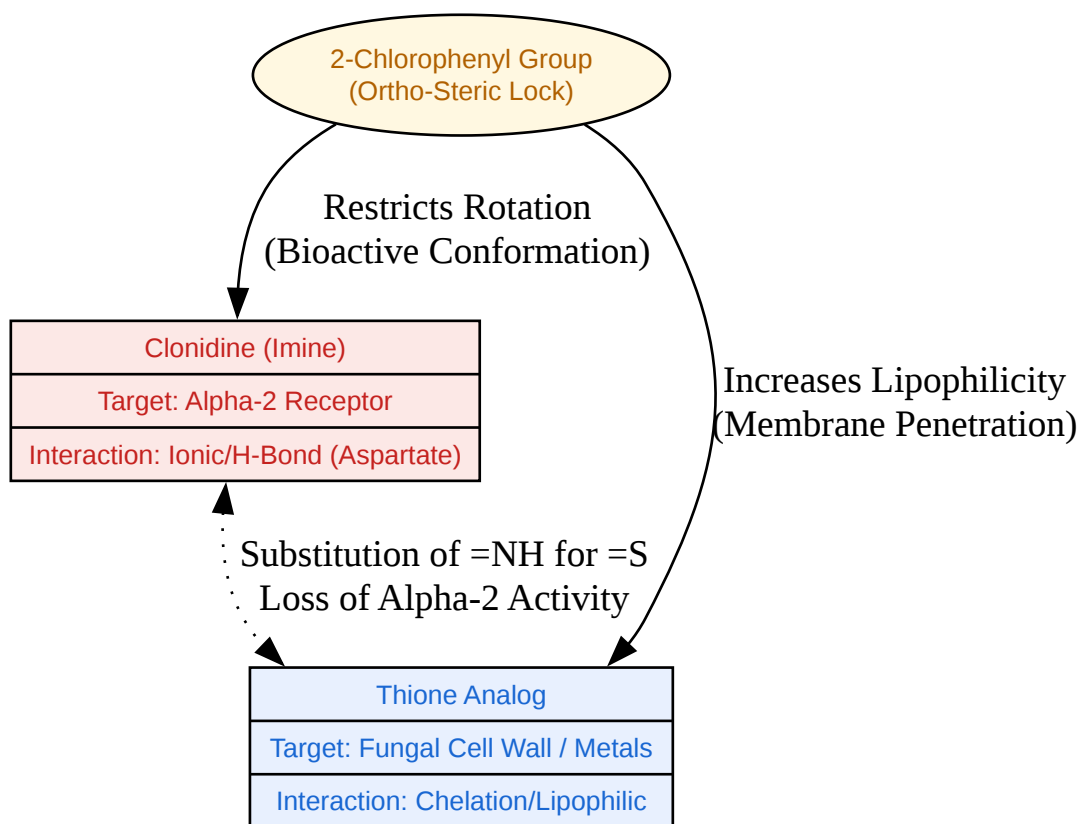
Caption: Two-step synthesis via isothiocyanate intermediate (Solid line) vs. direct diamine cyclization (Dashed).

Mechanism of Action (Antimicrobial)[6][7]

The thione moiety acts as a "soft" nucleophile. Its mechanism differs from the "lock-and-key" receptor binding of Clonidine.

- Metal Sequestration: The C=S group chelates essential trace metals (,) required for bacterial enzyme function.
- Membrane Disruption: The lipophilic 2-chlorophenyl group facilitates insertion into the lipid bilayer, while the polar thione head group disrupts membrane potential.

Visualization: Pharmacophore Comparison



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Caption: Structural divergence: The =NH to =S substitution shifts activity from Receptor Agonism to Antimicrobial Chelation.

References

- ChemicalBook. (2023).[1] 1-(2-Chlorophenyl)imidazoline-2-thione MSDS and Properties. Retrieved from
- Al-Haiza, M. A., et al. (2017). Synthesis and antimicrobial activity of some new 2-thioxoimidazolidin-4-one derivatives. International Journal of Pharmaceutical, Chemical and Biological Sciences. Retrieved from
- PubChem. (2025).[2] 5-(2-Chlorophenyl)imidazolidine-2,4-dione Compound Summary. National Library of Medicine. Retrieved from
- El-Sharief, M. A., et al. (2017). Synthesis and characterization of new imidazolidineiminothione derivatives as potential antimicrobial agents. European Journal of Chemistry. Retrieved from
- MDPI. (2021). The Highly Regioselective Synthesis of Novel Imidazolidin-2-Ones. Molecules. Retrieved from

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Sources

- [1. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [2. 2-Imidazolidinone | C3H6N2O | CID 8453 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/2-Imidazolidinone) [pubchem.ncbi.nlm.nih.gov]
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